

Personal protective equipment for handling 2'-Methyl-2,2,2-trifluoroacetophenone

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Compound of Interest

Compound Name: 2'-Methyl-2,2,2-trifluoroacetophenone

Cat. No.: B1317214

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Essential Safety and Handling Guide for 2'-Methyl-2,2,2-trifluoroacetophenone

This guide provides crucial safety and logistical information for the handling and disposal of **2'-Methyl-2,2,2-trifluoroacetophenone**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety.

Chemical Profile:

Property	Value
Chemical Name	2'-Methyl-2,2,2-trifluoroacetophenone
Synonyms	1-(o-tolyl)-2,2,2-trifluoroethanone, 4-(Trifluoroacetyl)toluene
CAS Number	341-39-9
Molecular Formula	C ₉ H ₇ F ₃ O
Hazards	Irritating to skin, eyes, and respiratory system. May be harmful if inhaled or swallowed. [1] [2] The health risks of this compound have not been fully determined.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

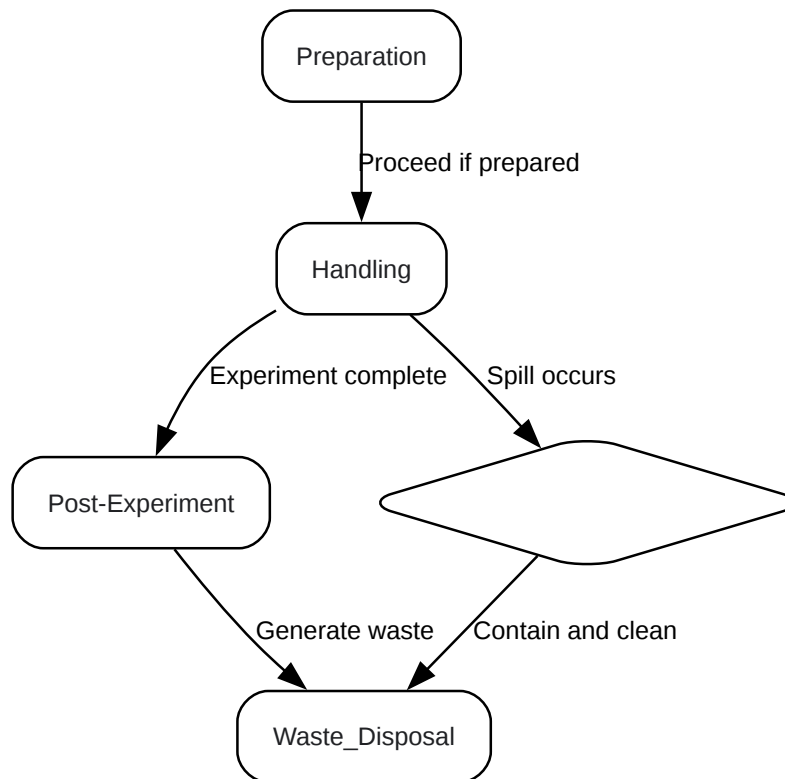
Body Part	Required PPE
Eyes/Face	Splash goggles or safety glasses with side shields are required. A face shield may be necessary for splash-prone operations.[3][4]
Skin	A lab coat, chemical-resistant gloves, and protective clothing are necessary. Boots are also recommended.[1][3][4]
Hands	Chemical-resistant gloves are required. It is important to inspect gloves for any signs of degradation before use.[1][3][4]
Respiratory	A NIOSH/MSHA-approved vapor respirator should be used, especially if working outside of a fume hood or if irritation is experienced.[3][4] Positive-pressure supplied-air respirators might be necessary for high airborne contaminant concentrations.[4]

Operational and Disposal Plans

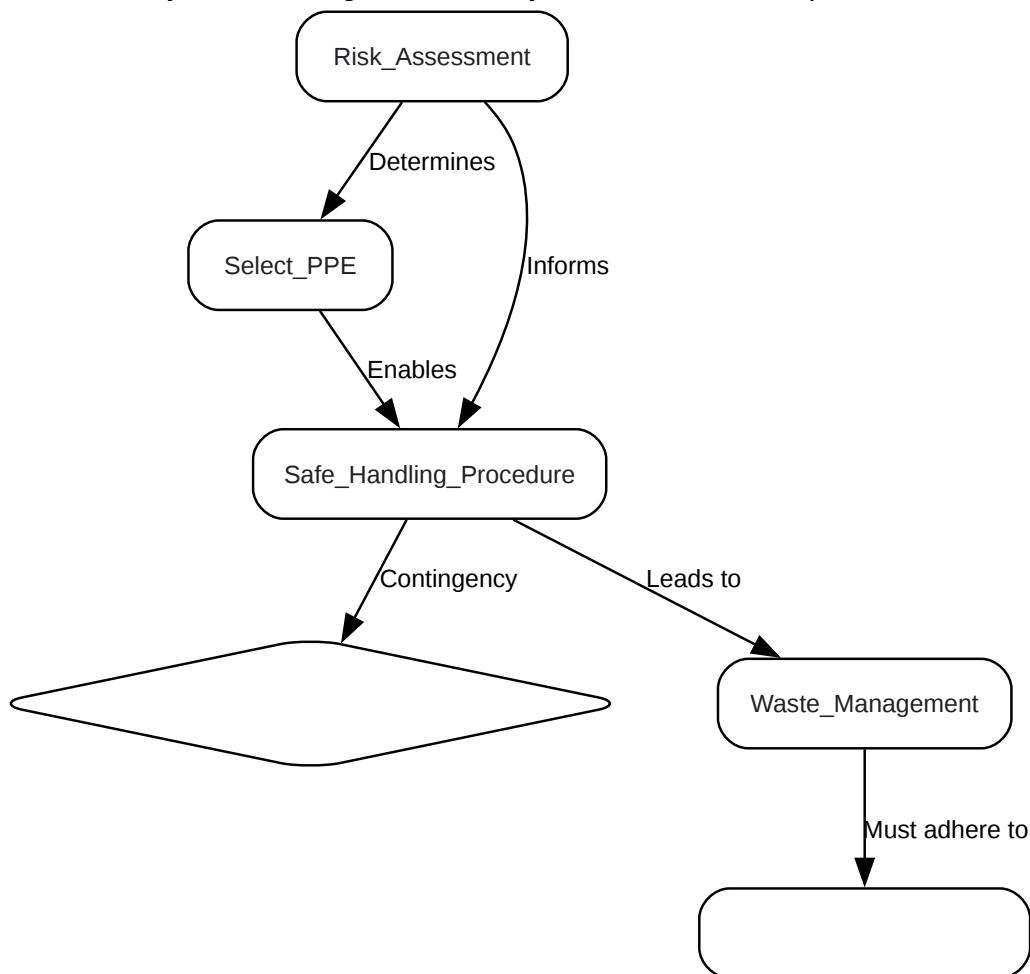
A systematic approach to handling and disposal is critical for safety.

Experimental Workflow

Experimental Workflow for Handling 2'-Methyl-2,2,2-trifluoroacetophenone



Safety Protocol Logic for 2'-Methyl-2,2,2-trifluoroacetophenone



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